

Toxicological Profile of 6-Hepten-2-one: Data Availability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Hepten-2-one**

Cat. No.: **B3049758**

[Get Quote](#)

A comprehensive toxicological profile for **6-Hepten-2-one** (CAS No. 21889-88-3) cannot be generated at this time due to a significant lack of available scientific literature and data.

Extensive searches for toxicological information, including acute toxicity, genotoxicity, carcinogenicity, and reproductive or developmental effects specific to **6-Hepten-2-one**, did not yield sufficient data to construct an in-depth technical guide as requested. The available information is largely limited to basic chemical and physical properties.

However, a closely related and structurally similar compound, 6-Methyl-5-hepten-2-one (CAS No. 110-93-0), is extensively studied and has a wealth of available toxicological data. It is possible that this well-documented compound is the intended subject of your inquiry.

We can provide a comprehensive technical whitepaper on the toxicological profile of 6-Methyl-5-hepten-2-one, which would include:

- Detailed summaries of quantitative data (e.g., LD50, NOAEL) presented in structured tables.
- Thorough descriptions of experimental protocols for key toxicological studies.
- Custom-generated diagrams using Graphviz to illustrate experimental workflows and relevant biological pathways.

Please confirm if you would like to proceed with a detailed toxicological profile of 6-Methyl-5-hepten-2-one.

- To cite this document: BenchChem. [Toxicological Profile of 6-Hepten-2-one: Data Availability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3049758#toxicological-profile-of-6-hepten-2-one\]](https://www.benchchem.com/product/b3049758#toxicological-profile-of-6-hepten-2-one)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com